

Thiophene-3-carboxylic acid solubility in organic solvents

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Compound of Interest

Compound Name: Thiophene-3-carboxylic acid

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An In-depth Technical Guide to the Solubility of **Thiophene-3-Carboxylic Acid** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **thiophene-3-carboxylic acid** in various organic solvents. Due to the limited availability of extensive, publicly accessible quantitative data, this guide focuses on presenting the currently available information and furnishing a detailed experimental protocol for researchers to determine solubility in their own laboratories.

Introduction

Thiophene-3-carboxylic acid is a heterocyclic building block of significant interest in medicinal chemistry and materials science. Its solubility in organic solvents is a critical parameter for its use in synthesis, purification, formulation, and various applications in drug development. This guide aims to consolidate the known solubility data and provide a practical framework for its experimental determination.

Solubility Data

The solubility of **thiophene-3-carboxylic acid** is influenced by the polarity of the solvent, with a general trend of higher solubility in more polar solvents. The presence of the carboxylic acid group allows for hydrogen bonding, which enhances solubility in protic solvents.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **thiophene-3-carboxylic acid**. It is important to note that peer-reviewed, temperature-dependent solubility data across a wide range of organic solvents is not readily available in the public domain. The data presented here is compiled from supplier information and should be considered as a starting point for experimental work.

Solvent	Temperature (°C)	Solubility	Unit	Source
Water	Not Specified	0.2	g/10 mL	--INVALID-LINK-- [1]
Dimethyl Sulfoxide (DMSO)	Not Specified	100	mg/mL	--INVALID-LINK-- [2] [3]

Qualitative Solubility Information

General qualitative descriptions of the solubility of **thiophene-3-carboxylic acid** have been reported:

- Alcohols and Ethers: Generally well-soluble.[\[4\]](#)
- Nonpolar Solvents: Solubility is expected to be lower.[\[4\]](#)

Experimental Protocols for Solubility Determination

To empower researchers to generate precise solubility data for their specific applications, two common and reliable experimental methods are detailed below: the gravimetric method and the UV/Vis spectrophotometry method.

Gravimetric Method

This method is a straightforward and accurate way to determine solubility by measuring the mass of the dissolved solute in a saturated solution.

3.1.1. Materials and Equipment

- **Thiophene-3-carboxylic acid**
- Selected organic solvents (analytical grade or higher)
- Analytical balance (accurate to at least 0.1 mg)
- Thermostatic shaker or water bath
- Vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE)
- Pre-weighed drying dishes (e.g., aluminum pans)
- Vacuum oven or desiccator
- Pipettes and syringes

3.1.2. Experimental Procedure

- **Sample Preparation:** Add an excess amount of **thiophene-3-carboxylic acid** to a known volume or mass of the chosen organic solvent in a sealed vial. The presence of undissolved solid is crucial to ensure a saturated solution.
- **Equilibration:** Place the vials in a thermostatic shaker or water bath set to the desired temperature. Agitate the samples for a sufficient time (e.g., 24-48 hours) to ensure that equilibrium is reached. Periodically check to confirm that solid material remains.
- **Sample Withdrawal and Filtration:** Once equilibrium is achieved, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle. Carefully withdraw a known volume of the supernatant using a pre-heated (to the experimental temperature) syringe. Immediately filter the solution through a syringe filter into a pre-weighed drying dish. This step must be performed quickly to avoid temperature changes that could affect solubility.

- **Solvent Evaporation:** Place the drying dish containing the filtrate in a vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the solute. Alternatively, the solvent can be evaporated under a gentle stream of nitrogen, followed by drying in a desiccator to a constant weight.
- **Mass Determination:** Once the solvent is completely removed, accurately weigh the drying dish containing the dried solute.
- **Calculation:** The solubility (S) can be calculated using the following formula:

$$S \text{ (g/100 mL)} = [(\text{mass of dish + solute}) - (\text{mass of empty dish})] / (\text{volume of filtrate in mL}) * 100$$

UV/Vis Spectrophotometry Method

This method is suitable for compounds that have a chromophore and absorb ultraviolet or visible light. It is a sensitive method that requires smaller sample volumes.

3.2.1. Materials and Equipment

- UV/Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- The same materials for sample preparation and equilibration as in the gravimetric method.

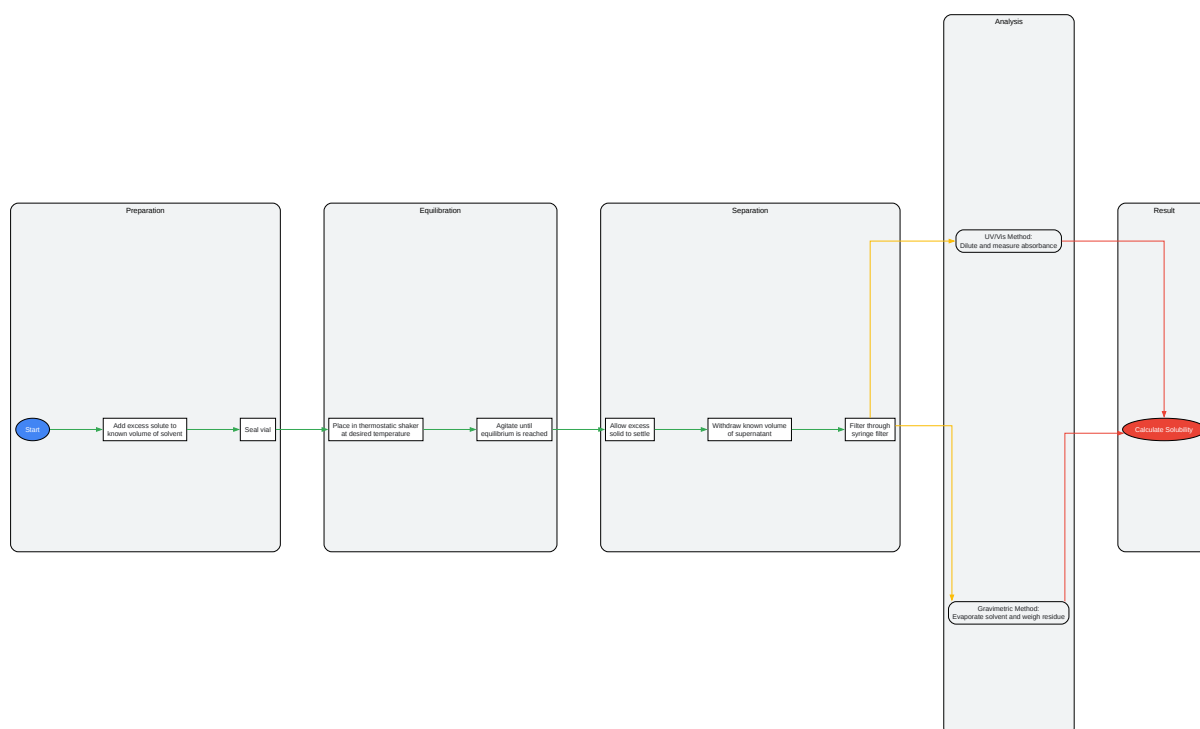
3.2.2. Experimental Procedure

- **Preparation of Standard Solutions and Calibration Curve:**
 - Prepare a stock solution of **thiophene-3-carboxylic acid** of a known concentration in the solvent of interest.
 - Perform a serial dilution of the stock solution to create a series of standard solutions with decreasing concentrations.

- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **thiophene-3-carboxylic acid** in that specific solvent.
- Plot a calibration curve of absorbance versus concentration and determine the linear regression equation (Absorbance = slope \times Concentration + intercept).
- Preparation of Saturated Solution: Prepare a saturated solution of **thiophene-3-carboxylic acid** in the chosen solvent as described in the gravimetric method (steps 1 and 2).
- Sample Withdrawal and Dilution: Withdraw a small, known volume of the clear, saturated supernatant and dilute it with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Absorbance Measurement: Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation:
 - Use the linear regression equation from the calibration curve to calculate the concentration of the diluted sample.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the solubility of a solid compound in an organic solvent.



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Caption: Experimental workflow for solubility determination.

Conclusion

While comprehensive quantitative solubility data for **thiophene-3-carboxylic acid** in a wide array of organic solvents is not readily available, this guide provides the existing data and, more importantly, a detailed and practical experimental framework for its determination. By following the outlined gravimetric or UV/Vis spectrophotometry protocols, researchers and drug development professionals can generate the precise solubility data required for their specific needs, thereby facilitating the effective use of this important heterocyclic compound in their work.

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